

3-Nitroaniline CAS number 99-09-2 information

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-Nitroaniline

Cat. No.: B104315

[Get Quote](#)

An In-depth Technical Guide to **3-Nitroaniline** (CAS 99-09-2)

For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive technical overview of **3-Nitroaniline** (CAS 99-09-2), a significant chemical intermediate. It covers its chemical and physical properties, synthesis protocols, key applications, and safety information, presented in a format tailored for scientific and research professionals.

Core Chemical Identity and Properties

3-Nitroaniline, also known as m-nitroaniline, is an organic compound with the formula $C_6H_6N_2O_2$.^{[1][2]} It is a derivative of aniline with a nitro functional group at the meta-position.^[2]^[3] This arrangement of an electron-donating amino group and an electron-withdrawing nitro group on the benzene ring dictates its chemical reactivity and makes it a versatile precursor in organic synthesis.^[3] It appears as yellow, rhombic crystals or a powder.^{[1][4]}

Physical and Chemical Data

The following table summarizes the key quantitative properties of **3-Nitroaniline**.

Property	Value	Reference(s)
Molecular Formula	C ₆ H ₆ N ₂ O ₂	[5][6]
Molecular Weight	138.12 g/mol	[1][5][7]
Melting Point	111-114 °C	[5][7][8]
Boiling Point	306 °C	[2][5][8]
Density	0.901 g/cm ³	[8][9]
Vapor Pressure	1 mm Hg (119 °C)	[1][7][8]
Flash Point	196 °C (384.8 °F) - closed cup	[1][7][8]
Water Solubility	1.25 g/L (at 20 °C)	[1][8][10]
pKa	2.47	[2][8]
Log Kow (LogP)	1.37	[11]
Henry's Law Constant	7.9 x 10 ⁻⁹ atm-m ³ /mol	[1]
Appearance	Yellow crystals, powder, or chunks	[1][4][8]

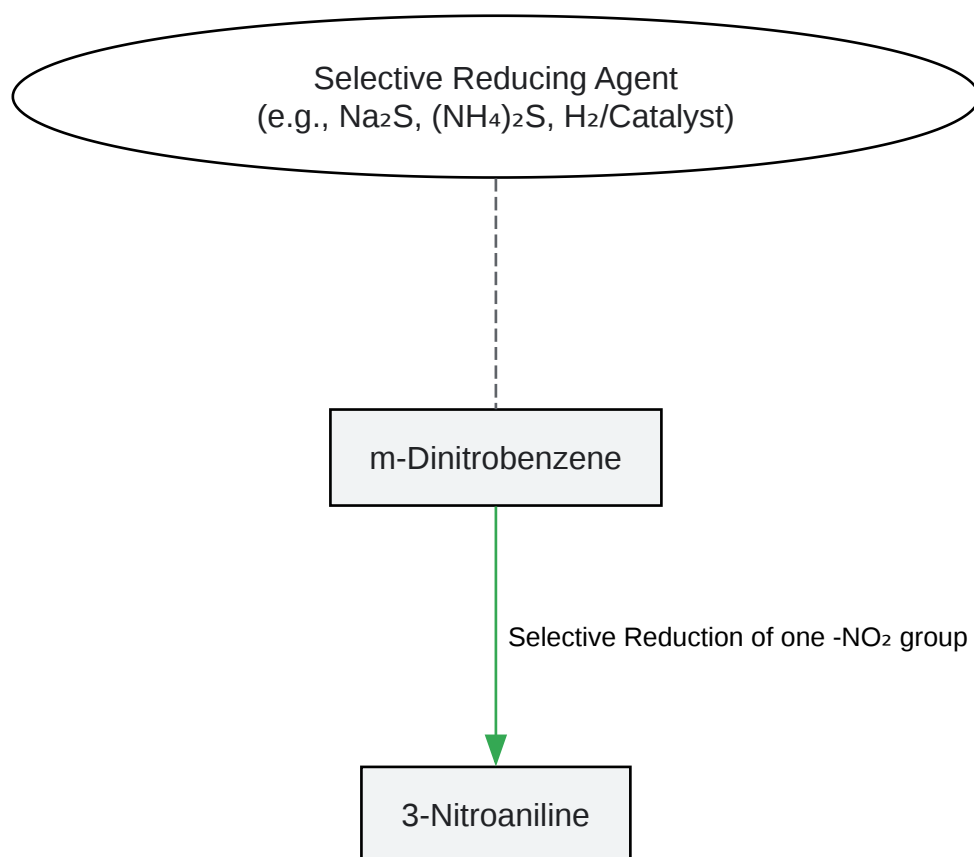
Spectral Data

Key spectral data for the identification and characterization of **3-Nitroaniline** are summarized below.

Spectral Technique	Key Features and References
^1H NMR	Spectra available from sources like ChemicalBook. [12]
^{13}C NMR	Data available in spectral databases. [12]
Infrared (IR)	Spectrum available from sources like ChemicalBook. [12]
Mass Spectrometry (MS)	Electron ionization mass spectrum is well-documented and available on the NIST WebBook. [12] [13]
UV/Visible	Spectrum data is available on the NIST WebBook. [13]

Synthesis and Manufacturing

The primary commercial production method for **3-Nitroaniline** is the selective partial reduction of m-dinitrobenzene.[\[2\]](#)[\[14\]](#)[\[15\]](#) Reagents like sodium sulfide or sodium polysulfide are commonly used in a process known as the Zinin reaction.[\[1\]](#)[\[2\]](#) Catalytic hydrogenation is another established method.[\[15\]](#)



[Click to download full resolution via product page](#)

Figure 1: Chemical synthesis pathway of **3-Nitroaniline**.

Experimental Protocols

Protocol: Synthesis of 3-Nitroaniline via Selective Reduction

This protocol details the synthesis of **3-nitroaniline** from m-dinitrobenzene using sodium sulfide, adapted from established laboratory procedures.^{[16][17][18]}

Materials:

- m-Dinitrobenzene
- Sodium sulfide nonahydrate (Na₂S·9H₂O)
- Methanol or Ethanol

- Water
- Hydrochloric acid (HCl)
- Ammonium hydroxide (NH₄OH)
- Ice
- Round-bottom flask, reflux condenser, dropping funnel, beaker, stirring apparatus, heating mantle, filtration apparatus.

Methodology:

- Preparation of Reducing Solution: In a beaker, dissolve sodium sulfide in water. For more controlled reduction, a sodium hydrogen sulfide solution can be prepared by reacting sodium sulfide with sodium bicarbonate.[\[17\]](#)[\[18\]](#)
- Reaction Setup: In a round-bottom flask equipped with a reflux condenser and stirrer, dissolve m-dinitrobenzene in ethanol or methanol. Heat the mixture to a gentle reflux.[\[16\]](#)[\[17\]](#)
- Reduction: Slowly add the sodium sulfide solution to the refluxing m-dinitrobenzene solution from a dropping funnel over a period of 10-20 minutes. A color change should be observed as the reduction proceeds.[\[16\]](#)[\[17\]](#)
- Reaction Completion: Continue refluxing for an additional 30 minutes to ensure the reaction goes to completion. The endpoint can be checked by spotting a drop of the reaction mixture on filter paper and adding a drop of iron or copper sulfate solution; the absence of a black sulfide precipitate indicates completion.[\[16\]](#)
- Isolation of Crude Product: After the reaction is complete, cool the mixture rapidly by adding ice.[\[16\]](#) The crude **3-nitroaniline** will precipitate. Filter the solid product and wash it with cold water.[\[16\]](#)[\[17\]](#)
- Purification:
 - The crude product can be extracted by warming with dilute hydrochloric acid to form the hydrochloride salt.[\[16\]](#)

- Filter the solution to remove any unreacted starting material or byproducts.
- Neutralize the filtrate with ammonium hydroxide to precipitate the purified **3-nitroaniline** base.[\[16\]](#)
- Filter the purified product, wash with cold water, and dry.
- For higher purity, recrystallize the product from hot water or aqueous methanol.[\[16\]](#)[\[17\]](#)
The expected melting point of the pure product is 114 °C.[\[16\]](#)

Figure 2: Experimental workflow for the synthesis and purification of **3-Nitroaniline**.

Protocol: Analysis of 3-Nitroaniline in Water by HPLC

This protocol outlines a method for the determination of **3-nitroaniline** in environmental water samples using High-Performance Liquid Chromatography (HPLC) with UV detection, often preceded by a solid-phase extraction (SPE) step for sample concentration.[\[19\]](#)[\[20\]](#)[\[21\]](#)

Materials & Equipment:

- HPLC system with UV detector
- C18 analytical column
- On-line or off-line Solid-Phase Extraction (SPE) system with HRP or C18 cartridges
- **3-Nitroaniline** analytical standard
- Methanol (HPLC grade)
- Water (HPLC grade)
- Sample filtration apparatus (e.g., 0.45 µm filters)

Methodology:

- **Standard Preparation:** Prepare a stock solution of **3-Nitroaniline** (e.g., 1000 mg/L) in methanol. Create a series of working standards by diluting the stock solution with HPLC-grade water to cover the desired concentration range (e.g., 1-100 µg/L).[\[20\]](#)[\[21\]](#)

- Sample Preparation: Collect water samples. Filter the samples through a 0.45 μm filter to remove particulate matter.
- Solid-Phase Extraction (Enrichment):
 - Condition an SPE cartridge (e.g., C18) with methanol followed by HPLC-grade water.
 - Load a known volume of the filtered water sample onto the cartridge. Aniline compounds will be retained.
 - Wash the cartridge with water to remove interfering substances.
 - Elute the retained **3-Nitroaniline** with a small volume of methanol or another suitable organic solvent.
 - This process can be automated using an on-line SPE system coupled directly to the HPLC.[\[20\]](#)[\[21\]](#)
- HPLC Analysis:
 - Mobile Phase: A gradient of methanol and water or acetonitrile and water is typically used.
 - Column: A C18 reversed-phase column (e.g., 3 μm particle size, 3 x 150 mm).[\[21\]](#)
 - Flow Rate: Approximately 0.5 - 1.0 mL/min.
 - Injection Volume: 10-100 μL of the concentrated eluate or prepared standard.
 - Detection: UV detector set to an appropriate wavelength (e.g., 227 nm).[\[19\]](#)
- Quantification: Create a calibration curve by plotting the peak area of the standards against their concentration. Determine the concentration of **3-Nitroaniline** in the sample by comparing its peak area to the calibration curve.

Applications and Uses

3-Nitroaniline is a crucial intermediate in several industrial sectors. Its primary use is as a precursor in the synthesis of other organic compounds.[\[3\]](#)[\[6\]](#)

- **Dyes and Pigments:** It is a key starting material for azo dyes.[\[2\]](#)[\[4\]](#)[\[6\]](#) It serves as a diazo component (known as Fast Orange R Base) for producing dyes such as C.I. Disperse Yellow 5 and C.I. Acid Blue 29.[\[2\]](#)[\[4\]](#)[\[11\]](#)
- **Pharmaceuticals:** The compound is a building block in the synthesis of various active pharmaceutical ingredients (APIs), including analgesics and anti-inflammatory agents.[\[6\]](#)
- **Corrosion Inhibitors:** It is used in the preparation of corrosion inhibitors for mechanical and electronic applications.[\[15\]](#)
- **Other Industrial Uses:** It finds application in the production of certain explosives and as a versatile research reagent in organic chemistry laboratories.[\[6\]](#)

Figure 3: Logical diagram of the primary applications of **3-Nitroaniline**.

Safety and Toxicology

3-Nitroaniline is classified as a toxic substance and requires careful handling.[\[7\]](#)[\[22\]](#)

- **Hazard Classifications:** It is acutely toxic if swallowed, in contact with skin, or if inhaled (Acute Tox. 3).[\[7\]](#)[\[10\]](#) It may cause damage to organs (kidney, liver, heart, blood) through prolonged or repeated exposure.[\[7\]](#)
- **Environmental Hazards:** The compound is harmful to aquatic life with long-lasting effects.[\[7\]](#)[\[22\]](#)[\[23\]](#)
- **Handling Precautions:** Use only in well-ventilated areas and wear appropriate personal protective equipment (PPE), including gloves, safety goggles, and respiratory protection.[\[22\]](#)[\[23\]](#) Avoid formation of dust.[\[23\]](#) Store in a cool, dry, well-ventilated place, locked up.[\[8\]](#)[\[22\]](#)
- **First Aid:** In case of exposure, seek immediate medical attention. For skin contact, wash off with plenty of soap and water.[\[22\]](#)[\[23\]](#) If inhaled, move the person to fresh air.[\[23\]](#) If swallowed, rinse mouth with water and call a poison center or doctor immediately.[\[22\]](#)[\[23\]](#)

Toxicological Data

Endpoint	Species	Value	Reference(s)
LD ₅₀ (Oral)	Rat	535 mg/kg	[1][5]
LD ₅₀ (Oral)	Mouse	308 mg/kg	[1][5]
LD ₅₀ (Oral)	Guinea Pig	450 mg/kg	[5]
Genotoxicity	Bacterial Test	Genotoxic effects observed	[24]
Genotoxicity	In Vitro Non-Bacterial	Genotoxic effects observed	[24]
Genotoxicity	Unscheduled DNA Synthesis	Negative response	[25]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. echemi.com [echemi.com]
- 2. 3-Nitroaniline - Wikipedia [en.wikipedia.org]
- 3. 3-Nitroaniline | 99-09-2 | Benchchem [benchchem.com]
- 4. 3-Nitroaniline | 99-09-2 [chemicalbook.com]
- 5. 3-Nitroaniline CAS#: 99-09-2 [m.chemicalbook.com]
- 6. chemimpex.com [chemimpex.com]
- 7. 3-Nitroaniline 98% | Sigma-Aldrich [sigmaaldrich.com]
- 8. chemwhat.com [chemwhat.com]
- 9. 99-09-2 Cas No. | 3-Nitroaniline | Apollo [store.apolloscientific.co.uk]
- 10. carlroth.com:443 [carlroth.com:443]
- 11. 3-Nitroaniline | C₆H₆N₂O₂ | CID 7423 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 12. 3-Nitroaniline(99-09-2) 1H NMR spectrum [chemicalbook.com]
- 13. m-Nitroaniline [webbook.nist.gov]
- 14. Mechanism of formation of m nitroaniline from m dinitrobenzene | Filo [askfilo.com]
- 15. mdpi.com [mdpi.com]
- 16. prepchem.com [prepchem.com]
- 17. youtube.com [youtube.com]
- 18. askfilo.com [askfilo.com]
- 19. Determination of 3-nitroaniline in water samples by directly suspended droplet three-phase liquid-phase microextraction using 18-crown-6 ether and high-performance liquid chromatography - PubMed [pubmed.ncbi.nlm.nih.gov]
- 20. documents.thermofisher.com [documents.thermofisher.com]
- 21. chromatographyonline.com [chromatographyonline.com]
- 22. lobachemie.com [lobachemie.com]
- 23. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 24. hpvchemicals.oecd.org [hpvchemicals.oecd.org]
- 25. Document Display (PURL) | NSCEP | US EPA [nepis.epa.gov]
- To cite this document: BenchChem. [3-Nitroaniline CAS number 99-09-2 information]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b104315#3-nitroaniline-cas-number-99-09-2-information]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com